Technical Guide: Solubility Profiling & Thermodynamic Modeling of Dinitroaniline Derivatives

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Compound of Interest

Compound Name:	*N-Methyl-2,4-dinitro-N-phenyl-6-(trifluoromethyl)aniline*
CAS No.:	*63333-32-4*
Cat. No.:	*B1583716*

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Executive Summary & Chemical Context

Dinitroaniline derivatives (e.g., Trifluralin, Pendimethalin, Oryzalin) represent a critical class of pre-emergence herbicides and intermediate compounds in azo dye synthesis.[1][2] Their efficacy is governed by their physicochemical behavior—specifically, their solubility in organic solvents, which dictates formulation stability (e.g., Emulsifiable Concentrates), soil mobility, and bioavailability.[2]

Structurally, these molecules present a unique amphiphilic challenge:

- The Core: An electron-deficient aromatic ring substituted with two nitro groups (

) creates high polarity and potential for specific solute-solvent interactions.[2][3]
- The Tail: N-alkyl substitutions (e.g., dipropyl in Trifluralin) introduce significant hydrophobicity. [2][3]

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This guide provides a rigorous framework for determining, modeling, and optimizing the solubility of these derivatives, moving beyond simple "dissolution" to thermodynamic characterization.

Solubility Mechanisms & Solvent Selection

The Thermodynamic Landscape

The dissolution of crystalline dinitroanilines is typically an endothermic process (

), meaning solubility increases with temperature.[2] The process involves three energy penalties/gains:

- Cavity Formation: Energy required to disrupt solvent-solvent interactions.[2][3]
- Lattice Breaking: Energy required to overcome the crystal lattice enthalpy of the solid solute.[3]
- Solvation: Energy released when solute-solvent interactions are established.[2][3]

Hansen Solubility Parameters (HSP)

To select the optimal solvent, one must match the Hansen parameters (

) of the solute and solvent.

- (Dispersion): Matches the aromatic ring and alkyl chains.[2][3]
- (Polarity): Critical for interacting with the nitro groups.[2][3]
- (Hydrogen Bonding): Dinitroanilines are typically H-bond acceptors (via

) but weak donors (unless an

  is present, as in Pendimethalin).[2][3]

Solvent Hierarchy for Dinitroanilines:

- High Solubility: Polar aprotic solvents (Acetone, Ethyl Acetate) disrupt the crystal lattice effectively via dipole-dipole interactions.[2][3]

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- Moderate Solubility: Alcohols (Ethanol, 1-Butanol).[2][3] Solubility often decreases as the alcohol chain length increases due to steric hindrance, though the hydrophobic effect can invert this for highly alkylated derivatives.
- Low Solubility: Non-polar aromatics (Toluene) and water.[2][3]

Experimental Protocol: Isothermal Saturation Method

This protocol is designed as a self-validating system to ensure thermodynamic equilibrium is reached and maintained.[2][3]

Reagents & Equipment

- Solute: High-purity Dinitroaniline derivative (>98%, recrystallized).[2][3]
- Solvents: HPLC grade (>99.9%).
- Apparatus: Jacketed glass vessel with circulating water bath (

  K stability).
- Analysis: HPLC-DAD (Diode Array Detector) or UV-Vis Spectrophotometer.[2][3]

Step-by-Step Workflow

- Preparation: Add excess solid solute to 20 mL of solvent in the jacketed vessel.
- Equilibration: Stir continuously using a magnetic bar.
  - Validation Check: Measure concentration at

    . Equilibrium is confirmed when the relative standard deviation (RSD) of three consecutive points is

    .[3]
- Sampling: Stop stirring and allow phases to separate for 30 minutes (static sedimentation).

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- Filtration: Withdraw supernatant using a pre-heated glass syringe equipped with a 0.45

  PTFE filter to remove micro-crystals.[2][3]

- Dilution: Immediately dilute the aliquot with the mobile phase to prevent precipitation upon cooling.[3]

- Quantification: Analyze via HPLC (C18 column, Methanol/Water gradient).

Visualization of Workflow



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Caption: Self-validating isothermal saturation workflow ensuring thermodynamic equilibrium before analysis.

Thermodynamic Modeling & Data Analysis

Reliable solubility data must be correlated with thermodynamic models to allow interpolation and prediction.[3]

Modified Apelblat Equation

This semi-empirical model assumes a linear relationship between

and

but adds a logarithmic term to account for the temperature dependence of the enthalpy of solution.

- : Mole fraction solubility.[2][3]
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  : Absolute temperature (K).[2][3]

- : Empirical parameters derived from regression.

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Buchowski-Ksiazczak ( ) Equation

This model relates solubility to the melting point and enthalpy of fusion, useful for solid-liquid equilibrium.[2]

[2][3]

- : Model parameters.[3][4]
- : Melting temperature of the solute.[3][5]

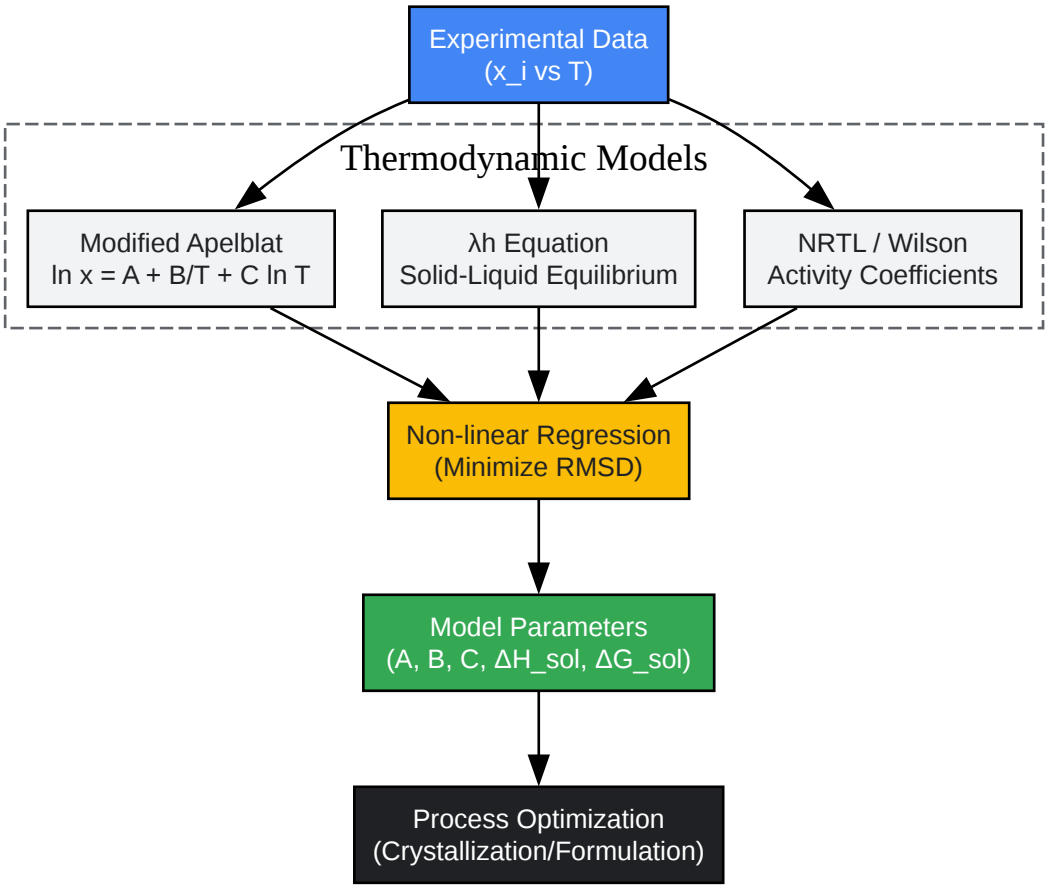
Data Presentation: Solubility Hierarchy (Example: 2,4-Dinitroaniline)

The following table summarizes the mole fraction solubility trends typically observed for dinitroaniline derivatives (based on 2,4-DNA data).

Solvent Class	Specific Solvent	Solubility Trend (Mole Fraction,)	Interaction Mechanism
Ketone	Acetone	High (range)	Strong Dipole-Dipole
Ester	Ethyl Acetate	High	Dipole-Dipole
Nitrile	Acetonitrile	Moderate-High	Dipole-Dipole
Alcohol	1-Butanol	Moderate	H-Bonding + Hydrophobic
Alcohol	Ethanol	Moderate (range)	H-Bonding
Aromatic	Toluene	Low (range)	Stacking (Weak)

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Modeling Logic Diagram



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Caption: Computational workflow for correlating experimental solubility data with thermodynamic parameters.

Applications in Drug & Agrochemical Development

Formulation Stability

For herbicides like Trifluralin, maintaining the active ingredient in solution during storage (shelf-life) is critical.[2]

- Issue: Temperature fluctuations can cause recrystallization if the formulation is near saturation.[3]
- Solution: Use the Apelblat model to predict solubility at low temperatures (e.g., 0°C) and ensure the formulation concentration is below this threshold (supersaturation control).

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Purification via Crystallization

The steep solubility curves in alcohols (like Ethanol or Isopropanol) make them ideal for cooling crystallization.[2][3]

- High T: High solubility allows dissolution of the crude product.[3]
- Low T: Sharp drop in solubility drives high-yield precipitation of pure crystals.[2][3]

Environmental Fate

Solubility data (

and

) are inputs for leaching models (e.g., PELMO, PEARL).[2] While dinitroanilines have low water solubility, their solubility in organic co-solvents (present in formulations) can transiently enhance mobility in soil pore water.[2][3]

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